

Octafluorotoluene molecular weight and formula

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Compound of Interest

Compound Name: *Octafluorotoluene*

Cat. No.: *B1221213*

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An In-depth Technical Guide to **Octafluorotoluene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **octafluorotoluene** (also known as perfluorotoluene). The information is presented to support its application in research, particularly in the development of fluorinated materials, specialty chemicals, and pharmaceuticals.

Core Physicochemical Data

Octafluorotoluene is a highly fluorinated aromatic compound valued for its chemical stability and low reactivity.^[1] The following table summarizes its key quantitative properties.

Property	Value
Molecular Formula	C_7F_8 [1] [2] [3]
	$C_6F_5CF_3$ [4]
Molecular Weight	236.06 g/mol [1] [3] [4]
CAS Number	434-64-0 [1] [2] [4]
Appearance	Colorless to almost colorless clear liquid [1]
Density	1.666 g/mL at 25 °C [5]
Boiling Point	104 °C [1] [5] [6]
Melting Point	-66 °C [1]
Refractive Index	$n_{20/D}$ 1.368 [5]
Purity	≥ 98% (GC) [1]

Molecular Structure

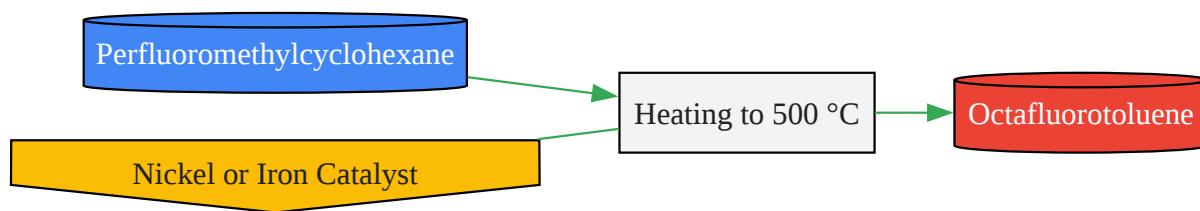
The structure of **octafluorotoluene** consists of a benzene ring where all hydrogen atoms have been replaced by fluorine atoms, and a trifluoromethyl group is attached to the ring.

Caption: Molecular structure of **octafluorotoluene** (C_7F_8).

Experimental Protocols: Synthesis

While detailed, step-by-step experimental protocols are proprietary and vary by manufacturer, a common industrial synthesis method for **octafluorotoluene** is the defluorination of perfluoromethylcyclohexane. This process typically involves heating the starting material in the presence of a nickel or iron catalyst.

The following diagram illustrates the general workflow for this synthesis.

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Caption: General workflow for the synthesis of **octafluorotoluene**.

Applications in Research and Development

Octafluorotoluene is a versatile compound with numerous applications in industrial and laboratory settings:

- Solvent: Due to its high stability and ability to dissolve a range of compounds, it is used as a high-performance solvent in chemical synthesis, particularly for fluorinated compounds.[1][2]
- Reagent in Organic Synthesis: It serves as a key building block in the synthesis of specialty chemicals, pharmaceuticals, and agrochemicals where the introduction of fluorine can enhance the efficacy and stability of the final products.[1]
- Electronics: Its excellent dielectric properties make it suitable for use in the manufacturing of electronic components and as a heat transfer medium.[1][2]
- Fluoropolymer Production: It is a precursor in the manufacturing of fluoropolymers, which are valued for their chemical resistance and thermal stability.[1]
- Medical Imaging: **Octafluorotoluene** has been explored as a contrast agent in magnetic resonance imaging (MRI).[2]
- Environmental Studies: It is used in studies to understand the behavior of fluorinated compounds in the environment.[1]

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